

A Technical Guide to 1-Dodecanol-d25: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: 1-Dodecanol-d25

Cat. No.: B108426

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Dodecanol-d25**, a deuterated form of 1-Dodecanol. The information compiled within this document is intended to support researchers, scientists, and professionals in the field of drug development by detailing the compound's key properties and its primary application as an internal standard in quantitative analytical methods.

Core Compound Data

1-Dodecanol-d25 is a stable isotope-labeled version of 1-Dodecanol, where 25 hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of 1-Dodecanol and related compounds in various biological and environmental matrices.

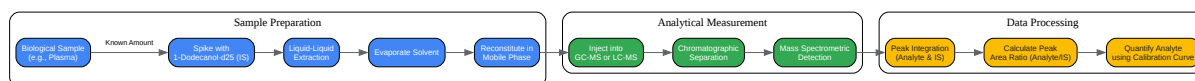
Property	Value	Reference
CAS Number	160776-83-0	[1][2]
Molecular Weight	211.49 g/mol	[1][2]
Molecular Formula	C ₁₂ D ₂₅ HO	[1]
Linear Formula	CD ₃ (CD ₂) ₁₁ OH	[2]
Physical Form	Solid	[3]
Isotopic Purity	98 atom % D	[3]
Melting Point	22-26 °C	[3]
Boiling Point	260-262 °C	[3]
Density	0.931 g/mL at 25 °C	[3]

Application as an Internal Standard

The primary application of **1-Dodecanol-d25** is as an internal standard in analytical chemistry, particularly for quantification using gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[1] The use of a stable isotope-labeled internal standard is a robust technique that corrects for variations during sample preparation and analysis, leading to highly accurate and reliable results.

Experimental Workflow: Quantification using an Internal Standard

The following diagram illustrates a typical experimental workflow for the quantification of an analyte (in this case, 1-Dodecanol) in a biological matrix using **1-Dodecanol-d25** as an internal standard.



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Caption: Experimental workflow for analyte quantification using an internal standard.

Detailed Experimental Protocol: Quantification of 1-Dodecanol in Plasma by GC-MS

This protocol is adapted from a similar procedure for a related compound and provides a framework for the use of **1-Dodecanol-d25** as an internal standard for the quantification of 1-Dodecanol in a plasma matrix.

1. Materials and Reagents

- 1-Dodecanol (analyte standard)
- **1-Dodecanol-d25** (internal standard)
- Methanol (HPLC grade)
- Heptane (HPLC grade)
- Deionized water
- Control plasma

2. Preparation of Standard and Internal Standard Solutions

- **Analyte Stock Solution:** Prepare a stock solution of 1-Dodecanol in methanol at a concentration of 1 mg/mL.

- Internal Standard Stock Solution: Prepare a stock solution of **1-Dodecanol-d25** in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the analyte stock solution with methanol to create calibration standards at desired concentrations.
- Working Internal Standard Solution: Prepare a working solution of **1-Dodecanol-d25** at a suitable concentration (e.g., 10 µg/mL) in methanol.

3. Sample Preparation

- Pipette 100 µL of plasma sample, calibration standard, or quality control sample into a microcentrifuge tube.
- Add 20 µL of the working internal standard solution (**1-Dodecanol-d25**) to each tube, except for blank samples (add 20 µL of methanol instead).
- Vortex the mixture for 30 seconds.
- Add 500 µL of heptane to each tube for liquid-liquid extraction.
- Vortex vigorously for 2 minutes.
- Centrifuge at 10,000 x g for 5 minutes to separate the layers.
- Carefully transfer the upper organic layer (heptane) to a clean tube.
- Evaporate the heptane to dryness under a gentle stream of nitrogen at room temperature.
- Reconstitute the dried extract in 50 µL of a suitable solvent (e.g., ethyl acetate) for GC-MS analysis.

4. GC-MS Analysis

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977A or equivalent

- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m) or similar
- Injection Volume: 1 μ L
- Injector Temperature: 250 $^{\circ}$ C
- Oven Temperature Program:
 - Initial temperature: 80 $^{\circ}$ C, hold for 1 minute
 - Ramp: 15 $^{\circ}$ C/min to 280 $^{\circ}$ C
 - Hold at 280 $^{\circ}$ C for 5 minutes
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - Monitor appropriate ions for 1-Dodecanol and **1-Dodecanol-d25**.

5. Data Analysis

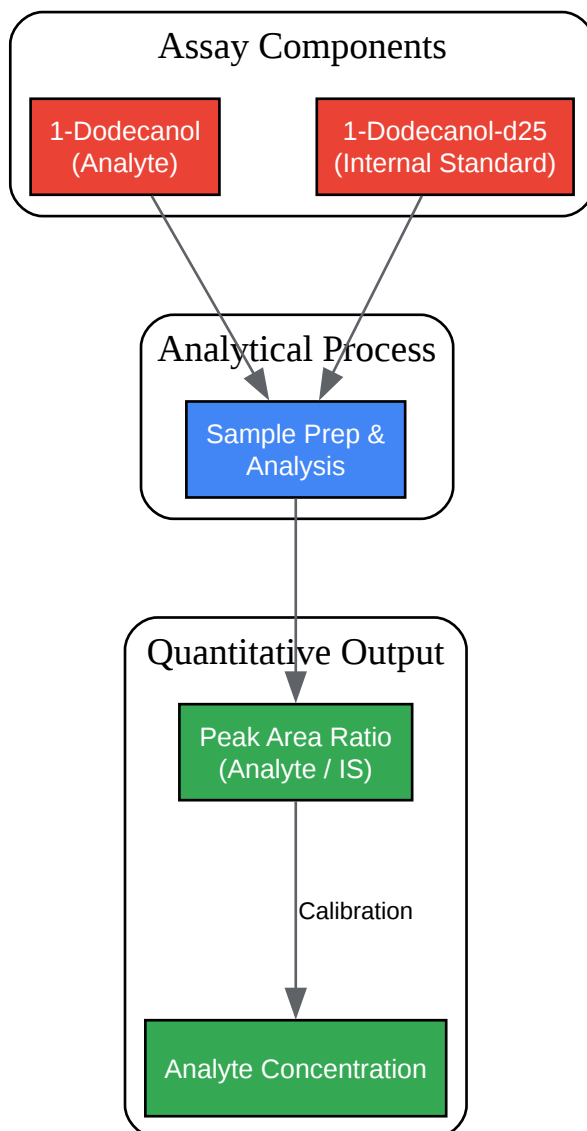
- Integrate the peak areas of the analyte (1-Dodecanol) and the internal standard (**1-Dodecanol-d25**).
- Calculate the peak area ratio of the analyte to the internal standard for each sample.
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.
- Determine the concentration of 1-Dodecanol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Logical Relationships

While 1-Dodecanol itself is a fatty alcohol that can be found in biological systems, there is no direct evidence to suggest that **1-Dodecanol-d25** is involved in any specific signaling

pathways. Its utility lies in its chemical similarity to the non-deuterated form, which allows it to serve as an effective tracer and internal standard for analytical purposes. The logical relationship is that of an analytical surrogate, as depicted in the workflow diagram.

The following diagram illustrates the logical relationship between the analyte and the internal standard in a quantitative assay.



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Caption: Logical relationship of analyte to internal standard for quantification.

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